

Lipohydroxy Acid (LHA): A Technical Guide to its Discovery, Development, and Dermatological Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Capryloyl Salicylic Acid

Cat. No.: B1242837

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Lipohydroxy acid (LHA), chemically known as 2-hydroxy-5-octanoyl benzoic acid or **capryloyl salicylic acid**, is a salicylic acid derivative developed by L'Oréal researchers in the 1980s.^{[1][2][3]} This in-depth technical guide details the discovery, synthesis, physicochemical properties, and mechanism of action of LHA, with a focus on its applications in dermatology. Its unique lipophilic nature and larger molecular size compared to salicylic acid result in a distinct, cell-by-cell exfoliation process, conferring excellent skin tolerability.^{[3][4][5]} This document provides a comprehensive overview of the experimental data supporting its comedolytic, keratolytic, and skin-renewing properties, including detailed summaries of clinical trial methodologies and quantitative outcomes. Furthermore, it explores the signaling pathways implicated in its mechanism of action and provides detailed protocols for its synthesis and for key efficacy assessment assays.

Discovery and Development

Lipohydroxy acid (LHA) was first developed by researchers at L'Oréal in the 1980s.^{[1][2][3]} The primary goal was to create a derivative of salicylic acid with improved tolerability and a more controlled exfoliating action. By attaching an eight-carbon fatty acid chain to the salicylic acid

molecule, the researchers successfully increased its lipophilicity and molecular weight, leading to slower and more targeted penetration into the stratum corneum.[\[3\]](#)[\[5\]](#)

Physicochemical Properties

LHA's unique chemical structure dictates its distinct physicochemical properties and subsequent biological activity. A summary of its key properties is presented in Table 1.

Property	Value	Reference
Chemical Name	2-hydroxy-5-octanoyl benzoic acid; Capryloyl Salicylic Acid	[1]
CAS Number	78418-01-6	[6]
Molecular Formula	C ₁₅ H ₂₀ O ₄	[6]
Molecular Weight	264.32 g/mol	[6] [7]
Appearance	White to off-white crystalline powder	[6]
Melting Point	115-119 °C	[6]
Solubility	Sparingly soluble in water; Soluble in oil and organic solvents (e.g., ethanol, propylene glycol)	[6]
pKa (Predicted)	~2.68	[6]
LogP (Predicted)	0.32	[6]

Synthesis of Lipohydroxy Acid

The synthesis of LHA is typically achieved through a Friedel-Crafts acylation reaction. The following protocol provides a general overview of the synthesis process.

Experimental Protocol: Synthesis of 2-hydroxy-5-octanoyl benzoic acid

Materials:

- Methyl salicylate
- Octanoyl chloride
- Aluminum chloride (AlCl_3)
- Dichloromethane (CH_2Cl_2)
- Hydrochloric acid (HCl)
- Ethanol
- Sodium hydroxide (NaOH)

Procedure:

- **Acylation:** A solution of octanoyl chloride and methyl salicylate in dichloromethane is slowly added to a suspension of aluminum chloride in dichloromethane at a controlled temperature. The reaction mixture is stirred for several hours to allow for the Friedel-Crafts acylation to proceed.
- **Quenching:** The reaction is quenched by pouring the mixture into ice-cold water containing hydrochloric acid.
- **Extraction:** The organic layer is separated, and the aqueous layer is extracted with dichloromethane. The combined organic layers are washed with water.
- **Hydrolysis:** The solvent is evaporated, and the resulting crude product is hydrolyzed using a solution of sodium hydroxide in ethanol and water. The mixture is heated to drive the saponification of the methyl ester.
- **Precipitation and Purification:** After cooling, the reaction mixture is acidified with hydrochloric acid to precipitate the LHA. The precipitate is then filtered, washed with water, and can be further purified by recrystallization from a suitable solvent like dichloromethane.

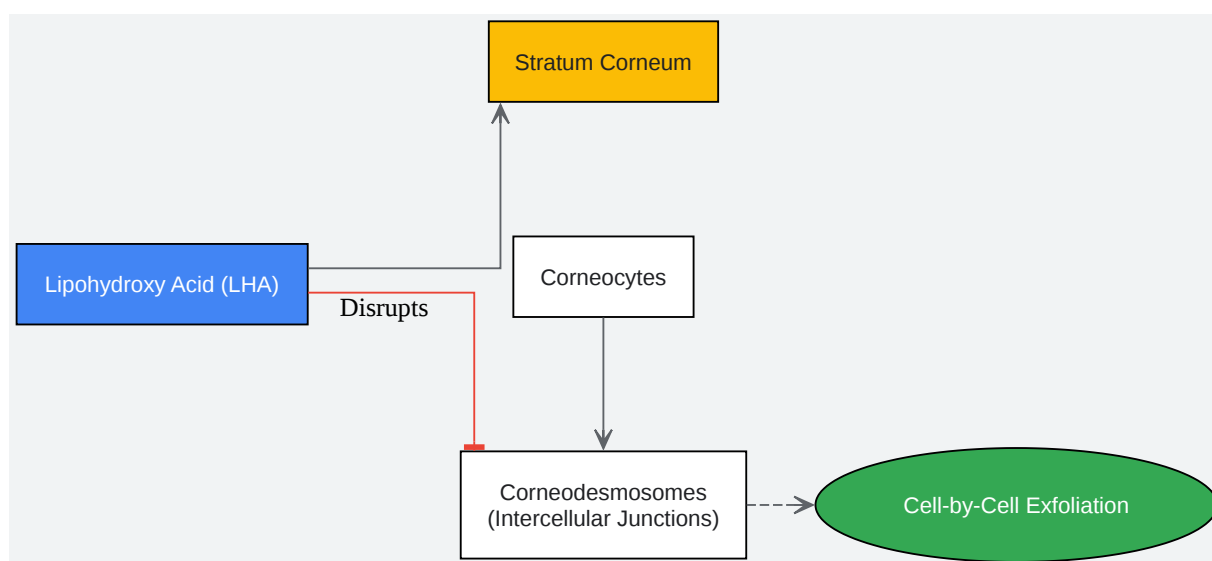
Note: This is a generalized protocol. Specific reaction conditions, such as temperature, reaction time, and molar ratios of reactants, may be optimized to improve yield and purity.

Mechanism of Action

LHA exerts its dermatological effects through a multi-faceted mechanism of action, primarily centered around its keratolytic, comedolytic, and skin-renewing properties.

Keratolytic and Exfoliating Action

Due to its larger molecular size and increased lipophilicity, LHA penetrates the stratum corneum more slowly and less deeply than salicylic acid.[3][5] This results in a gentle, cell-by-cell exfoliation that mimics the natural desquamation process.[3] This targeted action minimizes the potential for irritation, making it suitable for sensitive skin.[1]



[Click to download full resolution via product page](#)

LHA's targeted disruption of corneodesmosomes.

Comedolytic Properties

LHA's lipophilic nature allows it to effectively penetrate the lipid-rich environment of the pilosebaceous unit.[1][8] This enables it to dissolve the mixture of excess sebum and dead skin

cells that clog pores, thereby preventing the formation of microcomedones, the precursors to both open and closed comedones (blackheads and whiteheads).[1]

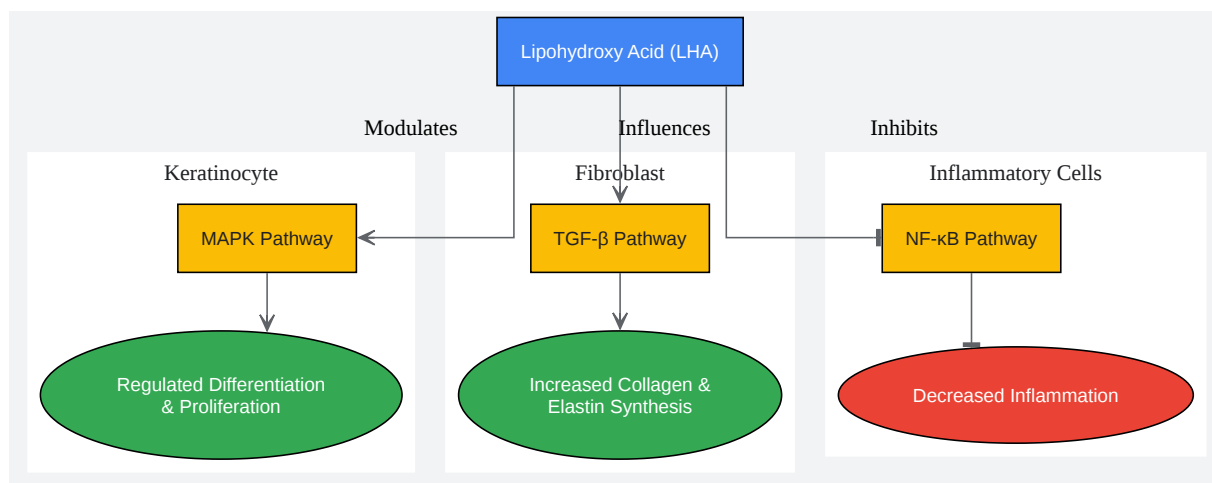
Skin Renewal and Anti-Aging Effects

Beyond its exfoliating properties, LHA has been shown to stimulate the synthesis of key dermal components, including glycosaminoglycans (GAGs), collagen, and elastin.[4][9] This leads to an increase in dermal thickness and an improvement in the appearance of fine lines and wrinkles.

Signaling Pathways

While the precise molecular signaling pathways activated by LHA are still under investigation, its known biological effects suggest the involvement of several key pathways in dermatology.

- **Transforming Growth Factor-Beta (TGF- β) Signaling:** The stimulation of collagen and elastin synthesis is often mediated by the TGF- β signaling pathway. It is plausible that LHA may directly or indirectly influence this pathway in dermal fibroblasts.
- **Mitogen-Activated Protein Kinase (MAPK) Pathway:** The MAPK pathway is involved in regulating keratinocyte proliferation and differentiation. LHA's influence on cell turnover suggests a potential modulation of this pathway.
- **Nuclear Factor-kappa B (NF- κ B) Signaling:** LHA's reported anti-inflammatory properties may be attributed to the inhibition of the NF- κ B signaling pathway, a key regulator of inflammation in the skin.[1]



[Click to download full resolution via product page](#)

Postulated signaling pathways influenced by LHA.

Clinical Efficacy and Experimental Data

Numerous clinical studies have demonstrated the efficacy and safety of LHA in various dermatological applications, particularly in the management of acne and photoaging.

Comedolytic Efficacy

A summary of quantitative data from a representative clinical study evaluating the comedolytic effect of LHA is presented in Table 2.

Parameter	Baseline (Mean)	2 Weeks LHA Treatment (Mean)	% Change	p-value	Reference
Number of Microcomedones	100%	15%	-85%	<0.001	[10]
Total Size of Microcomedones	100%	Significantly Reduced	-	<0.001	[10]

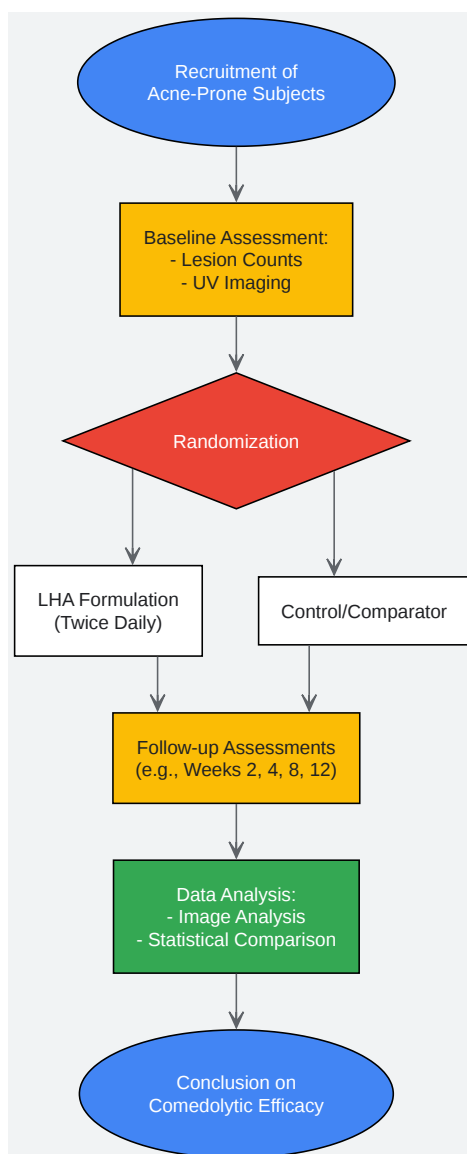
Experimental Protocol: Assessment of Comedolytic Effect

Study Design:

- A randomized, controlled clinical trial.
- Subjects: Acne-prone individuals with a defined number of facial comedones.
- Treatment: Twice-daily application of a formulation containing LHA to the face for a specified duration (e.g., 2-12 weeks).
- Control: A vehicle control or an active comparator (e.g., benzoyl peroxide, tretinoin).

Efficacy Assessment:

- Microcomedone Quantification: Non-invasive imaging of the skin surface (e.g., forehead) using ultraviolet-light video recording (e.g., Visioscan®).
- Image Analysis: Computerized image analysis to quantify the number and total area of cornified follicular plugs (microcomedones).
- Clinical Lesion Counts: Investigator assessment of open and closed comedones, and inflammatory lesions (papules, pustules) at baseline and subsequent follow-up visits.
- Tolerability Assessment: Evaluation of erythema, scaling, and subjective irritation (stinging, burning).



[Click to download full resolution via product page](#)

Workflow for a clinical trial assessing comedolytic efficacy.

Skin Renewal Efficacy

In vitro studies are essential to substantiate the skin-renewing properties of LHA by directly measuring its effect on dermal components.

Experimental Protocol: In Vitro Assessment of Collagen and Elastin Synthesis

Cell Culture:

- Human dermal fibroblasts are cultured in appropriate media.

Treatment:

- Cells are treated with varying concentrations of LHA for a specified duration. A vehicle control and a positive control (e.g., TGF- β) are included.

Collagen and Elastin Quantification:

- Sirius Red Assay (for Collagen):
 - After treatment, the cell culture supernatant is collected.
 - Sirius Red dye solution is added to the supernatant, which specifically binds to collagen.
 - The collagen-dye complex is precipitated, washed, and then resolubilized.
 - The absorbance is measured spectrophotometrically to quantify the amount of collagen.
- Hydroxyproline Assay (for Collagen):
 - Cell lysates or culture supernatants are hydrolyzed to break down proteins into their constituent amino acids.
 - The amount of hydroxyproline, an amino acid abundant in collagen, is quantified colorimetrically.
- ELISA (for Collagen and Elastin):
 - Enzyme-linked immunosorbent assays using specific antibodies against human type I collagen and elastin can be used to quantify the levels of these proteins in the cell culture supernatant.
- Gene Expression Analysis (RT-qPCR):
 - RNA is extracted from the treated fibroblasts.

- Reverse transcription quantitative polymerase chain reaction (RT-qPCR) is performed to measure the mRNA expression levels of genes encoding for collagen (e.g., COL1A1) and elastin (ELN).

Conclusion

Lipohydroxy acid represents a significant advancement in the field of cosmetic dermatology. Its unique physicochemical properties, resulting from the addition of a lipophilic side chain to the salicylic acid molecule, provide a well-tolerated and effective option for gentle exfoliation, comedolysis, and skin renewal. The data from both in vitro and in vivo studies support its use in formulations targeting acne-prone skin and the signs of photoaging. Further research into its precise molecular signaling pathways will continue to elucidate its full therapeutic potential.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. Frontiers | The Interplay Between TGF- β Signaling and Cell Metabolism [frontiersin.org]
- 3. klinikally.com [clinkally.com]
- 4. TGF β signaling pathways in human health and disease - PMC [pmc.ncbi.nlm.nih.gov]
- 5. The Use of Lipohydroxy Acid in Skin Care and Acne Treatment - PMC [pmc.ncbi.nlm.nih.gov]
- 6. CAPRYLOYL SALICYLIC ACID Five Chongqing Chemdad Co. , Ltd [chemdad.com]
- 7. n-Octanoyl-5-salicylic acid | C₁₅H₂₀O₄ | CID 9838158 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. Effects of alpha-lipoic acid on transforming growth factor beta1-p38 mitogen-activated protein kinase-fibronectin pathway in diabetic nephropathy - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. The Use of Lipohydroxy Acid in Skin Care and Acne Treatment - PubMed [pubmed.ncbi.nlm.nih.gov]

- 10. PPARs are a unique set of fatty acid regulated transcription factors controlling both lipid metabolism and inflammation - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Lipohydroxy Acid (LHA): A Technical Guide to its Discovery, Development, and Dermatological Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1242837#discovery-and-development-of-lipohydroxy-acid-lha]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com